

# Reproducibility of experimental results with Tropesin

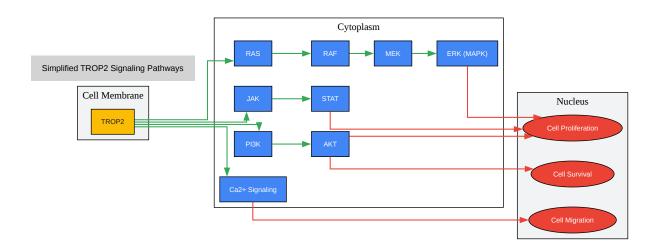
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## **TROP2 Signaling Pathways**

TROP2 is known to mediate several signaling pathways implicated in cancer cell proliferation, survival, and migration. The main pathways include Calcium signaling, PI3K/AKT, JAK/STAT, and MAPK.[1] Activation of TROP2 can lead to a cascade of downstream events that promote tumor growth.





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### References

- 1. An assembly of TROP2-mediated signaling events PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Tropes (Stanford Encyclopedia of Philosophy) [plato.stanford.edu]
- 4. Trope analysis and folk intuitions PMC [pmc.ncbi.nlm.nih.gov]
- 5. oxfordbibliographies.com [oxfordbibliographies.com]
- 6. Tropes (Stanford Encyclopedia of Philosophy/Winter 2016 Edition) [plato.stanford.edu]



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